

Technical Guide: Synthesis and Application of 4-(4-Iodophenoxy)piperidine Hydrochloride

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Compound of Interest

Compound Name: 4-(4-Iodophenoxy)piperidine
hydrochloride

CAS No.: 1220019-83-9

Cat. No.: B1452407

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Introduction & Scientific Significance

The compound **4-(4-Iodophenoxy)piperidine hydrochloride** is a high-value pharmacophore scaffold used extensively in medicinal chemistry. Its structural significance lies in its bifunctionality:

- **The Piperidine Ring:** A privileged structure in drug discovery, serving as a hydrogen bond donor/acceptor and a pharmacokinetic modulator (improving solubility and bioavailability).
- **The Aryl Iodide Handle:** A highly reactive site for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, Buchwald-Hartwig), allowing for the rapid diversification of the aromatic tail.

This protocol details a high-fidelity synthesis route optimized for laboratory to kilo-lab scale, prioritizing purity and reproducibility.

Chemical Properties & Safety Profile[1]

Property	Specification
Chemical Name	4-(4-Iodophenoxy)piperidine hydrochloride
CAS Number	1220019-83-9
Molecular Formula	
Molecular Weight	339.60 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, Water (moderate); Insoluble in non-polar solvents
Storage	Hygroscopic. Store at 2-8°C under inert atmosphere (Argon/Nitrogen).

Safety Warning:

- Piperidines: Potential skin and eye irritants.[1]
- Aryl Iodides: Light sensitive; store in amber vials.
- Reagents (DIAD/PPh3): DIAD is a sensitizer and shock-sensitive if concentrated to dryness with peroxides. Triphenylphosphine is toxic to aquatic life.

Experimental Protocol

Retrosynthetic Analysis & Strategy

While Nucleophilic Aromatic Substitution (

) is common for activated aryl fluorides, 4-iodophenol is electron-rich, making direct displacement difficult without harsh conditions (high heat/strong base) that risk deiodination.

Therefore, this protocol utilizes the Mitsunobu Reaction.[2] This pathway offers mild conditions, high regioselectivity, and compatibility with the iodine moiety.

Step-by-Step Synthesis[1]

Step 1: Etherification via Mitsunobu Coupling

Objective: Synthesis of tert-butyl 4-(4-iodophenoxy)piperidine-1-carboxylate.

- Reagents:
 - N-Boc-4-hydroxypiperidine (1.0 equiv)
 - 4-Iodophenol (1.0 equiv)
 - Triphenylphosphine () (1.2 equiv)
 - Diisopropyl azodicarboxylate (DIAD) (1.2 equiv)
 - Solvent: Anhydrous Tetrahydrofuran (THF)

Procedure:

- Preparation: Flame-dry a 3-neck round-bottom flask and purge with Nitrogen ().
- Dissolution: Charge the flask with N-Boc-4-hydroxypiperidine (e.g., 10.0 g, 49.7 mmol), 4-Iodophenol (10.9 g, 49.7 mmol), and (15.6 g, 59.6 mmol). Add anhydrous THF (150 mL) and stir until fully dissolved.
- Cooling: Cool the reaction mixture to 0°C using an ice/water bath.
- Addition: Add DIAD (12.0 g, 11.7 mL, 59.6 mmol) dropwise over 30 minutes via a pressure-equalizing addition funnel. Critical: Maintain internal temperature <5°C to prevent side reactions.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature (20–25°C). Stir for 16–24 hours. Monitor via TLC (Hexane:EtOAc 4:1) or LC-MS.
- Workup: Concentrate the solvent in vacuo. The residue will be a viscous oil containing triphenylphosphine oxide (

) byproduct.

- Purification: Triturate the residue with cold Diethyl Ether () to precipitate the bulk of . Filter off the solids.[3] Concentrate the filtrate and purify via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexanes).
 - Target Yield: 75-85%
 - Appearance: Colorless to pale yellow oil or low-melting solid.

Step 2: Deprotection & Salt Formation

Objective: Cleavage of the Boc group to yield the final hydrochloride salt.

- Reagents:
 - Intermediate from Step 1[4]
 - 4M HCl in 1,4-Dioxane (excess, ~5-10 equiv)
 - Solvent: Dichloromethane (DCM) or Diethyl Ether

Procedure:

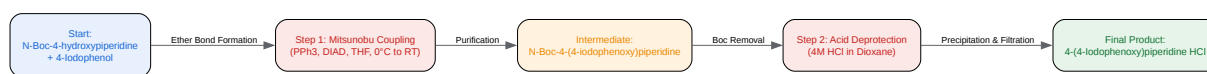
- Dissolution: Dissolve the purified Boc-intermediate (e.g., 15.0 g) in DCM (50 mL).
- Acidification: Cool to 0°C. Slowly add 4M HCl in Dioxane (50 mL).
- Reaction: Stir at room temperature for 2–4 hours. A white precipitate should begin to form within 30 minutes.
- Completion: Monitor by TLC (disappearance of the non-polar Boc spot).
- Isolation: Dilute the suspension with (100 mL) to maximize precipitation. Filter the solid under vacuum (Buchner funnel).

- Washing: Wash the filter cake with cold (3 x 50 mL) to remove residual acid and organic impurities.
- Drying: Dry the solid in a vacuum oven at 40°C for 12 hours.

Visualized Workflows

Synthesis Pathway

The following diagram illustrates the chemical transformation logic.

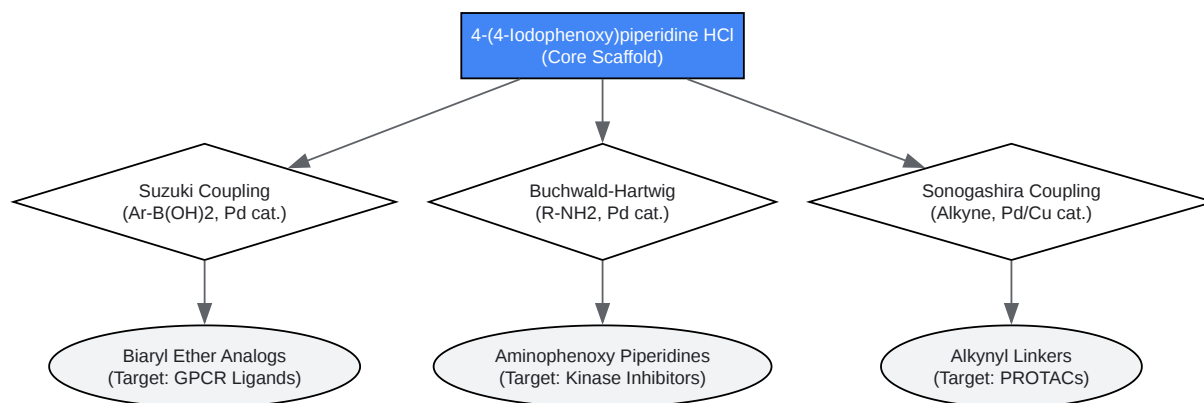


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Caption: Figure 1. Two-step synthesis workflow utilizing Mitsunobu coupling followed by acidic deprotection.

Application Logic: Diversification

This diagram demonstrates how the final product serves as a "Universal Linker" in library synthesis.



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Caption: Figure 2. Divergent synthesis strategy using the iodine handle for rapid library generation.

Quality Control & Troubleshooting

To ensure the protocol is self-validating, compare your results against these benchmarks.

Parameter	Method	Acceptance Criteria	Troubleshooting
Purity	HPLC (254 nm)	>98.0% Area	If <95%, recrystallize from MeOH/Et2O.
Identity	1H NMR (DMSO-d6)	7.60 (d, 2H), 6.85 (d, 2H), 4.60 (m, 1H), 3.0-3.2 (m, 4H)	Check for residual (7.5 ppm multiplet).
Water Content	Karl Fischer	<1.0% w/w	Dry longer in vacuum oven if high.
Appearance	Visual	White crystalline powder	Yellowing indicates free iodine; wash with dilute before salt formation.

Expert Insight: The most common failure mode in this protocol is incomplete removal of triphenylphosphine oxide (

) after Step 1.

- Solution: If flash chromatography is insufficient, dissolve the crude oil in a minimum amount of toluene, cool to -20°C, and filter off the crystallized

before column purification.

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